

# Sulfoacetic Acid: A Comprehensive Technical Guide to its Molecular Structure and Bonding

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## Compound of Interest

Compound Name: *Sulfoacetic acid*

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## Abstract

**Sulfoacetic acid** (IUPAC name: 2-**sulfoacetic acid**), a unique bifunctional molecule incorporating both carboxylic and sulfonic acid moieties, presents a compelling subject for study in organic chemistry and materials science. Its distinct acidic properties and potential for diverse chemical transformations make it a valuable building block in various synthetic pathways. This technical guide provides an in-depth analysis of the molecular structure, bonding characteristics, and physicochemical properties of **sulfoacetic acid**. Detailed experimental protocols for its synthesis and characterization are presented, supported by spectroscopic data. Furthermore, this document illustrates key processes involving **sulfoacetic acid** through logical workflow and reaction diagrams.

## Molecular Structure and Bonding

**Sulfoacetic acid** ( $C_2H_4O_5S$ ) is characterized by a central methylene carbon atom bonded to both a carboxylic acid group ( $-COOH$ ) and a sulfonic acid group ( $-SO_3H$ ). This unique arrangement of functional groups dictates its chemical behavior and physical properties.

The central carbon atom is  $sp^3$  hybridized, forming single covalent bonds with two hydrogen atoms, the carboxylic carbon, and the sulfur atom of the sulfonic acid group. The carboxylic carbon is  $sp^2$  hybridized, participating in a planar arrangement with its bonded oxygen atoms.

The sulfur atom in the sulfonic acid group is  $sp^3$  hybridized, exhibiting a tetrahedral geometry with the three oxygen atoms and the methylene carbon.

A key feature of **sulfoacetic acid**'s structure is the potential for intramolecular hydrogen bonding between the acidic protons of the carboxylic and sulfonic acid groups and the oxygen atoms of the opposing group. This internal hydrogen bonding can influence the molecule's conformation and reactivity.

Unfortunately, a comprehensive crystallographic study providing precise experimental bond lengths and angles for **sulfoacetic acid** is not readily available in the public domain. Therefore, a detailed table of these parameters cannot be presented. Computational modeling studies would be required to provide theoretical values for these structural properties.

## Physicochemical and Spectroscopic Data

The properties of **sulfoacetic acid** are summarized in the tables below, providing a comprehensive overview for researchers.

**Table 1: Physicochemical Properties of Sulfoacetic Acid**

Property	Value	Reference
IUPAC Name	2-sulfoacetic acid	[1]
CAS Number	123-43-3	[2]
Molecular Formula	C <sub>2</sub> H <sub>4</sub> O <sub>5</sub> S	[2]
Molecular Weight	140.12 g/mol	[1]
Melting Point	84-86 °C	[2]
Boiling Point	Decomposes at 245 °C	[3]
Solubility	Soluble in water, alcohol, acetone. Insoluble in ether, chloroform.	[4]
pK <sub>a1</sub> (Sulfonic Acid)	~ -0.38	
pK <sub>a2</sub> (Carboxylic Acid)	~ 2.25	

**Table 2: Spectroscopic Data for Sulfoacetic Acid**

Technique	Wavenumber (cm <sup>-1</sup> ) / Chemical Shift (ppm)	Assignment
FT-IR (KBr Pellet)	~3400-2500 (broad)	O-H stretching (carboxylic and sulfonic acids, hydrogen-bonded)
~1715	C=O stretching (carboxylic acid)	
~1250 and ~1050	S=O stretching (sulfonic acid)	
<sup>1</sup> H NMR (D <sub>2</sub> O)	~4.2	CH <sub>2</sub>
<sup>13</sup> C NMR (D <sub>2</sub> O)	~175	C=O (carboxylic acid)
~55	CH <sub>2</sub>	

## Experimental Protocols

### Synthesis of Sulfoacetic Acid from Chloroacetic Acid and Sodium Sulfite

This protocol is adapted from the method described by Stillich.[\[5\]](#)

Materials:

- Chloroacetic acid
- Sodium hydroxide
- Sodium sulfite
- Barium chloride
- Sulfuric acid (concentrated)
- Barium hydroxide

- Cation exchange resin (Dowex 50 or equivalent)
- Distilled water

Procedure:

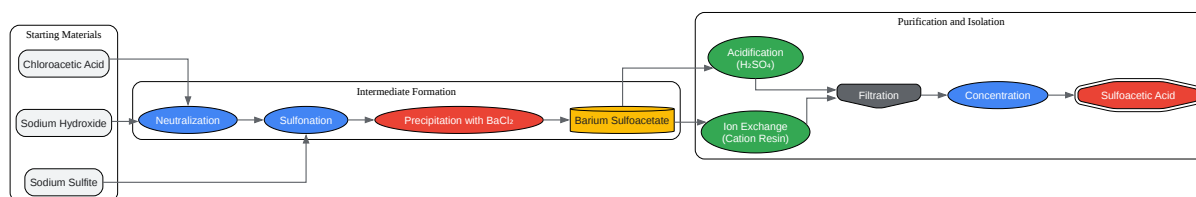
- Neutralization of Chloroacetic Acid: Dissolve a known quantity of chloroacetic acid in water and neutralize the solution with a stoichiometric amount of sodium hydroxide solution.
- Sulfonation: To the neutralized solution, add a stoichiometric amount of sodium sulfite. Heat the reaction mixture to approximately 98°C for one hour.
- Precipitation of Barium Sulfoacetate: Add an excess of barium chloride solution to the reaction mixture to precipitate barium sulfoacetate.
- Purification of Barium Sulfoacetate: Filter the insoluble barium sulfoacetate and wash it with boiling water to remove any water-soluble impurities.
- Conversion to **Sulfoacetic Acid** (Method A: Ion Exchange):
  - Suspend the purified barium sulfoacetate in water and add a cation exchange resin in the hydrogen form.
  - Stir the suspension to allow for the exchange of barium ions for hydrogen ions.
  - Filter the mixture to remove the resin and the precipitated barium salt.
  - Heat the resulting solution of **sulfoacetic acid** on a steam bath to remove any dissolved sulfurous acid.
- Conversion to **Sulfoacetic Acid** (Method B: Acidification):
  - React the purified barium sulfoacetate with a slight excess of sulfuric acid.
  - Filter off the precipitated barium sulfate.
  - Determine the excess sulfuric acid in the filtrate by titration and add a stoichiometric amount of barium hydroxide to precipitate the excess sulfate.

- Filter the solution to obtain a purified aqueous solution of **sulfoacetic acid**.
- Isolation: The aqueous solution of **sulfoacetic acid** can be concentrated under reduced pressure to yield the crystalline product.

## Diagrams

### Synthesis Workflow

The following diagram illustrates the logical workflow for the synthesis of **sulfoacetic acid** from chloroacetic acid and sodium sulfite.

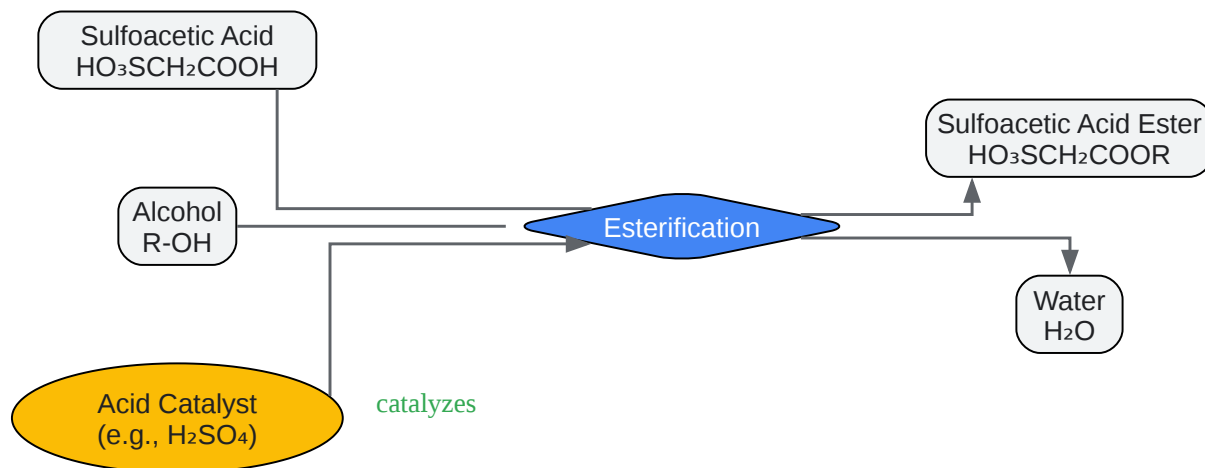


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Caption: Synthesis workflow for **sulfoacetic acid**.

### Esterification of Sulfoacetic Acid

The following diagram illustrates the general reaction pathway for the acid-catalyzed esterification of **sulfoacetic acid** with an alcohol (R-OH).



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Caption: Esterification of **sulfoacetic acid**.

## Conclusion

**Sulfoacetic acid** stands as a molecule of significant interest due to its dual acidic nature and versatile reactivity. This guide has provided a detailed overview of its molecular structure, bonding, and physicochemical properties, supported by spectroscopic data. The included experimental protocol for its synthesis offers a practical basis for laboratory preparation. The logical diagrams presented serve to visually simplify the synthetic workflow and a key chemical transformation. While a lack of publicly available crystallographic data currently prevents a more detailed analysis of its solid-state structure, the information compiled herein provides a robust foundation for researchers and professionals working with or exploring the applications of **sulfoacetic acid** in drug development and other scientific endeavors.

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## References

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